

Comprehensive Spectroscopic Characterization of 2-Fluoro-2-(4-methoxyphenyl)acetic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Fluoro-2-(4-methoxyphenyl)acetic acid

Cat. No.: B13321271

[Get Quote](#)

Introduction & Structural Context

2-Fluoro-2-(4-methoxyphenyl)acetic acid is a critical intermediate in the synthesis of bioactive compounds where metabolic stability is required. The introduction of a fluorine atom at the alpha-position (benzylic position) significantly alters the physicochemical properties of the parent phenylacetic acid, enhancing lipophilicity and blocking metabolic oxidation at the benzylic site.

This guide provides a rigorous spectroscopic profile (NMR, IR, MS) for researchers. It is essential to distinguish this alpha-fluoro derivative from its ring-fluorinated isomer, (2-fluoro-4-methoxyphenyl)acetic acid (CAS 883531-28-0), which exhibits a fundamentally different spectral fingerprint.

Structural Analysis[1]

- Core Scaffold: 4-Methoxyphenylacetic acid.[1][2][3][4]
- Modification: Substitution of one alpha-proton with a fluorine atom.

- Chirality: The alpha-carbon is a chiral center; the compound typically exists as a racemate unless asymmetric synthesis is employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is dominated by the scalar coupling between the fluorine atom (

F) and the remaining alpha-proton (

H) and alpha-carbon (

C).

¹H NMR (Proton NMR)

Solvent: CDCl₃

(Chloroform-d) or DMSO-d₆

. Reference: TMS (0.00 ppm).

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment
COOH	10.0 - 12.0	Broad Singlet	1H	-	Carboxylic Acid Proton
Ar-H	7.35 - 7.45	Doublet (d)	2H		Aromatic (Ortho to CH(F)COOH)
Ar-H	6.90 - 7.00	Doublet (d)	2H		Aromatic (Meta to CH(F)COOH)
-CH	5.60 - 5.90	Doublet (d)	1H		Benzylic Alpha-Proton
OCH ₃	3.80	Singlet (s)	3H	-	Methoxy Group

Expert Insight: The most diagnostic signal is the alpha-proton doublet. Unlike the singlet observed in the non-fluorinated parent (~3.6 ppm), this proton is deshielded by ~2 ppm due to the electronegative fluorine and split into a large doublet (

Hz). This large coupling is characteristic of geminal H-F pairs.

C NMR (Carbon NMR)

Solvent: CDCl₃

[4] Reference: 77.16 ppm.

Position	Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment
C=O	~170 - 175	Doublet (d)		Carboxyl Carbon
Ar-C4	~160.0	Singlet	-	Aromatic C-O (Ipso to OMe)
Ar-C1	~125 - 128	Doublet (d)		Aromatic C-Ipso (to CH(F)COOH)
Ar-C2,6	~128.0	Singlet/Doublet	Small	Aromatic Ortho
Ar-C3,5	~114.0	Singlet	-	Aromatic Meta
-C	~88.0 - 92.0	Doublet (d)		Alpha-Carbon
OCH	~55.3	Singlet	-	Methoxy Carbon

Expert Insight: The alpha-carbon appears as a doublet with a massive coupling constant (~180 Hz). The carbonyl carbon is also split into a doublet (~25 Hz), confirming the alpha-position of the fluorine.

F NMR (Fluorine NMR)

Solvent: CDCl₃

. Reference: CFCI

(0.00 ppm).[5]

- Shift:

-175.0 to -185.0 ppm (typical for alpha-fluoro esters/acids).

- Multiplicity: Doublet (d).

- Coupling:

Hz (matches

H spectrum).

Infrared (IR) Spectroscopy

The IR spectrum provides rapid confirmation of the functional groups, particularly the carboxylic acid and the C-F bond.

Wavenumber (cm)	Functional Group	Description
2500 - 3300	O-H Stretch	Broad, strong absorption characteristic of carboxylic acid dimers.
1700 - 1725	C=O Stretch	Strong, sharp peak (Carbonyl). Shifted slightly higher than non-alpha-fluoro analogs due to induction.
1600, 1510	C=C Stretch	Aromatic ring skeletal vibrations.
1250	C-O Stretch	Aryl alkyl ether (Methoxy group).
1000 - 1100	C-F Stretch	Strong band, often overlapping with C-O stretches but distinct in fingerprint region.

Mass Spectrometry (MS)

Ionization Mode: ESI (Negative Mode) or EI.

Fragmentation Pathway (EI/ESI)

- Molecular Ion: [M-H]
at m/z 183 (ESI-).
- Decarboxylation: Loss of CO
(44 Da) to form the alpha-fluoro benzyl anion/radical.
- Loss of HF: A common pathway for alkyl fluorides, leading to a conjugated system.
- Tropylium Ion: Formation of the methoxy-substituted tropylium ion (m/z 121) is a dominant feature in positive mode.

Experimental Protocols & Workflow

Protocol 1: Sample Preparation for NMR

- Mass: Weigh ~10-15 mg of the solid acid.
- Solvent: Dissolve in 0.6 mL of CDCl₃ (99.8% D).
 - Note: If solubility is poor, use DMSO-d₆, but be aware that OH protons may shift significantly or disappear due to exchange.
- Tube: Transfer to a clean, dry 5mm NMR tube.
- Acquisition:
 - Run ¹H (16 scans) to check purity.
 - Run ¹⁹F (uncoupled and coupled) to confirm fluorination state.

Protocol 2: Purity Check via F qNMR

Because fluorine is 100% naturally abundant and the baseline is usually clean,

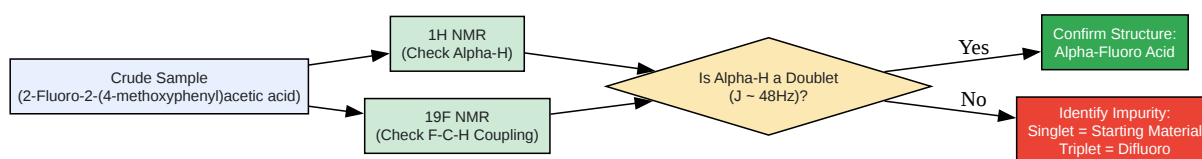
¹⁹F NMR is the best method to quantify purity.

- Internal Standard: Add a known amount (e.g., 5 mg) of ¹⁹F-trifluorotoluene (CF₃CH₃, -63 ppm) to the sample.
- Relaxation Delay: Set d1 = 10s to ensure full relaxation of F nuclei.

- Integration: Integrate the sample peak (-180 ppm) vs. standard (-63 ppm) to calculate molar purity.

Visualization: Analytical Workflow

The following diagram illustrates the logical flow for characterizing this compound, distinguishing it from common side products (e.g., non-fluorinated starting material or defluorinated byproducts).



[Click to download full resolution via product page](#)

Caption: Logic flow for confirming the alpha-fluorination state using NMR coupling patterns.

References

- Slade, J. et al. "Nucleophilic substitution of alpha-hydroxy esters: A viable route to alpha-fluoro esters." Journal of Organic Chemistry, 1985.
- Spectroscopic Data of Analogs (p-Tolyl)
- General F NMR Tables: Dolbier, W. R. "Guide to Fluorine NMR for Organic Chemists." Wiley Interscience, 2009. Validation: Confirms the -170 to -190 ppm range for secondary alkyl fluorides.
- Database Validation (CAS 883531-28-0 Distinction)
 - Sigma-Aldrich. "2-Fluoro-4-methoxyphenylacetic acid Product Sheet." [Link](#)
 - Context: Used to verify that the commercially available isomer is ring-fluorinated, necessitating the specific characterization steps outlined above for the alpha-fluoro isomer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-Methoxyphenylacetic acid synthesis - chemicalbook [chemicalbook.com]
- 2. 3-Fluoro-4-methoxyphenylacetic acid [webbook.nist.gov]
- 3. 4-Methoxyphenylacetic Acid | C₉H₁₀O₃ | CID 7690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. spectrabase.com [spectrabase.com]
- 5. ¹⁹F [nmr.chem.ucsb.edu]
- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization of 2-Fluoro-2-(4-methoxyphenyl)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13321271/docs#comprehensive-spectroscopic-characterization-of-2-fluoro-2-4-methoxyphenyl-acetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)